Technical Monograph: 8-Nitro-alpha-tetralone

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Compound of Interest	
Compound Name:	*8-Nitro-3,4-dihydronaphthalen-1(2H)-one*
CAS No.:	*58161-31-2*
Cat. No.:	*B1590567*

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CAS Registry Number: 58161-31-2 Synonyms: **8-Nitro-3,4-dihydronaphthalen-1(2H)-one**; 8-Nitro-1-tetralone Molecular Formula: $C_{10}H_9NO_3$ Molecular Weight: 191.18 g/mol

Executive Summary: The "Peri-Substituted" Challenge

8-Nitro-alpha-tetralone (8-nitro-1-tetralone) represents a chemically distinct and synthetically challenging scaffold within the tetralone family. Unlike its more accessible isomers (5-nitro and 7-nitro-1-tetralone), the 8-nitro isomer features a nitro group in the peri-position (C8) relative to the carbonyl group (C1). This proximity creates significant steric strain and electronic repulsion, making it a difficult target for direct electrophilic aromatic substitution but a highly valuable intermediate for constructing peri-fused heterocyclic systems, such as benzo[de]isoquinolines and specific camptothecin analogues.

This guide details the non-trivial synthesis, isolation logic, and reactivity profile of this compound, designed for researchers requiring high-purity intermediates for drug discovery.

Molecular Architecture & Physicochemical Profile

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The defining feature of 8-nitro-1-tetralone is the peri-interaction between the nitro group oxygen lone pairs and the carbonyl oxygen. This interaction distorts the planarity of the aromatic system and significantly alters the reactivity of the carbonyl group compared to the unsubstituted parent.

Physicochemical Properties Table[1][2][3][4]

Property	Value	Technical Note
Appearance	Yellow to Orange Crystalline Solid	Color intensity arises from the conjugated nitro-aromatic system.
Melting Point	154–155 °C	Significantly higher than 1-tetralone (liquid) and 7-nitro-1-tetralone (130–132 °C), indicating strong intermolecular dipole interactions.
Boiling Point	~352 °C (Predicted)	Decomposition likely occurs prior to boiling at atmospheric pressure.
Solubility	DCM, DMSO, Ethyl Acetate	Poor solubility in non-polar alkanes (hexane/pentane); useful for recrystallization.
Dipole Moment	High (> 4.5 D)	The orthogonal nitro/carbonyl vectors create a strong net dipole.

Spectral Signature (Diagnostic)

- ^{1}H NMR (Predicted/Observed): The aromatic region is highly characteristic. The proton at C7 (ortho to nitro) appears as a doublet significantly downfield (~8.0–8.2 ppm). The aliphatic protons at C2, C3, and C4 show standard multiplets, but the C2 protons (alpha to carbonyl) may show broadening or slight deshielding due to the twisted carbonyl geometry.
- IR Spectroscopy:

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- C=O Stretch: Shifted to slightly higher wavenumbers (~1690–1700 cm^{-1}) compared to 1-tetralone due to the electron-withdrawing nitro group reducing back-bonding, despite the steric strain.
- NO_2 Stretches: Asymmetric (~1530 cm^{-1}) and symmetric (~1350 cm^{-1}) bands are prominent.

Synthetic Routes & Regiocontrol

Direct nitration of alpha-tetralone is not a viable route for the 8-nitro isomer. Standard electrophilic aromatic substitution is directed by the alkyl group (ortho/para director) and the carbonyl group (meta director).

- Major Product: 7-nitro-1-tetralone (meta to carbonyl, para to alkyl).
- Minor Product: 5-nitro-1-tetralone (meta to carbonyl, ortho to alkyl).
- Trace/Absent: 8-nitro-1-tetralone (blocked by steric hindrance at the peri-position).

To access the 8-nitro isomer, a "Benzylic Oxidation Strategy" must be employed, starting from the pre-nitrated hydrocarbon (5-nitrotetralin).

Synthesis Workflow Diagram



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Figure 1: The "Benzylic Oxidation" route is the only reliable method to access 8-nitro-1-tetralone, bypassing the regioselectivity constraints of direct tetralone nitration.

Detailed Protocol: Oxidation of 5-Nitrotetralin

Rationale: By placing the nitro group first (on tetralin), we force the subsequent oxidation to occur at the benzylic carbons. Oxidation at C1 (relative to the nitro group at C5) yields 5-nitro-

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1-tetralone. Oxidation at C4 yields the desired 8-nitro-1-tetralone (renumbering the ring so the ketone is C1).

- Precursor Preparation: Nitration of tetralin yields a mixture of 5-nitro and 6-nitrotetralin.[1] Isolate 5-nitrotetralin via chromatography.
- Oxidation: Dissolve 5-nitrotetralin in glacial acetic acid. Add Chromium(VI) oxide (CrO_3) slowly while maintaining temperature at 70–80°C.
  - Critical Control Point: Temperature excursions >90°C lead to ring cleavage and over-oxidation.
- Workup: Quench with methanol/water. Extract with DCM.[1]
- Isolation: The crude oil contains all four nitro-tetralone isomers. The 8-nitro isomer has distinct solubility.
  - Purification: Fractional crystallization using ligroin (light petroleum ether) is the classical method to isolate the 8-nitro isomer from the mixture.

Reactivity & Functionalization[3][5]

The primary utility of 8-nitro-1-tetralone is as a "masked" scaffold for 8-amino-1-tetralone, a critical pharmacophore.

Reduction to 8-Amino-1-Tetralone

The reduction must be chemoselective to avoid reducing the ketone to the alcohol (tetralol).

- Method A (Catalytic Hydrogenation): H_2, Pd/C (5%), Ethanol.[2]
  - Risk:[3][1][4] Over-reduction of the ketone. Monitor via TLC.
- Method B (Chemical Reduction - Recommended): Iron powder (Fe) in NH_4Cl/Ethanol or $SnCl_2$/HCl.
  - Advantage:[3][1][5][6][4] High chemoselectivity for the nitro group; leaves the ketone intact.

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Peri-Cyclization Reactions

The 8-amino derivative can react with the C1-carbonyl (often after modification) to form tricyclic systems.

- Example: Reaction with aldehydes/ketones can yield benzo[h]quinolines.

Reactivity Flowchart

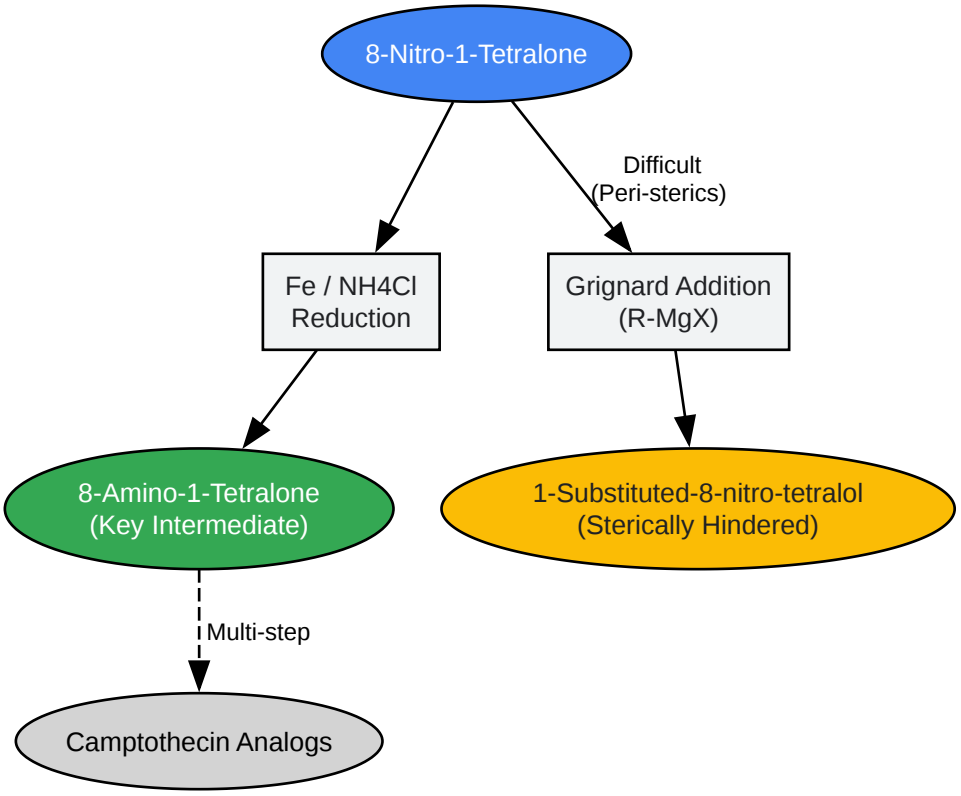

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Figure 2: The primary synthetic value lies in the reduction to the amine, unlocking access to tricyclic pharmaceutical scaffolds.

Pharmaceutical Applications

1. Camptothecin Analogs (Topoisomerase I Inhibitors): The 8-amino-1-tetralone scaffold serves as a B-ring precursor for the total synthesis of 10-substituted camptothecin derivatives. The nitrogen at position 8 is incorporated into the pyridone ring of the final alkaloid structure.

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2. Neuromuscular Blocking Agents: Quaternary ammonium derivatives synthesized from the 8-amino scaffold have been explored for neuromuscular blocking activity, leveraging the rigid bicyclic structure to position the cationic headgroup precisely.

3. GPCR Ligands: The rigid tetralone backbone is often used to constrain the conformation of dopamine and serotonin receptor ligands. The 8-substitution pattern provides a unique vector for exploring the "ortho" space in the binding pocket, distinct from the more common 5- or 7-substituted analogs.

Safety & Handling (SDS Summary)

- Hazards: Like most nitro-aromatics, 8-nitro-1-tetralone should be treated as potentially toxic by ingestion and a skin sensitizer.
- Explosion Risk: While not a primary explosive, the compound contains a nitro group and an oxidizable fuel source (the aliphatic ring). Avoid heating large quantities to dryness or subjecting to high shock/friction.
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The ketone is susceptible to slow oxidation or polymerization upon extended exposure to light and air.

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